

4-Nitrobenzylamine hydrochloride CAS number

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Compound of Interest

Compound Name: 4-Nitrobenzylamine hydrochloride

Cat. No.: B100060

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An In-depth Technical Guide to **4-Nitrobenzylamine Hydrochloride** (CAS No. 18600-42-5)

Prepared by a Senior Application Scientist, this guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **4-Nitrobenzylamine hydrochloride**. We will delve into its core properties, synthesis, applications, and safety protocols, grounding all information in authoritative data.

Core Identity and Significance

4-Nitrobenzylamine hydrochloride, registered under CAS number 18600-42-5, is a white to light yellow crystalline solid that serves as a pivotal intermediate in various chemical processes.^{[1][2]} Its molecular structure, featuring a reactive primary amine and a modifiable nitro group on a stable benzyl scaffold, makes it a highly versatile building block in both organic synthesis and pharmaceutical development.^[1] It is frequently utilized for introducing the 4-nitrobenzylamine moiety into larger, more complex molecules, acting as a foundational component for biologically active compounds and advanced materials.^[1]

Physicochemical & Spectroscopic Profile

A clear understanding of a compound's physical and chemical properties is fundamental to its effective application in a laboratory setting. The key characteristics of **4-Nitrobenzylamine hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	18600-42-5	[1][3]
Molecular Formula	C ₇ H ₉ ClN ₂ O ₂ (or C ₇ H ₈ N ₂ O ₂ ·HCl)	[1][3]
Molecular Weight	188.61 g/mol	[3][4]
Appearance	White to light yellow powder or crystal	[1][2]
Melting Point	~265 °C (decomposes)	[3]
Solubility	Soluble in water; Soluble in methanol:glacial acetic acid (1:1) at 25 mg/mL.[1]	[1]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C in a cool, dark place.[1][3][5]	[1][3][5]
Stability	Stable under recommended storage conditions. Incompatible with acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[3][6]	[3][6]

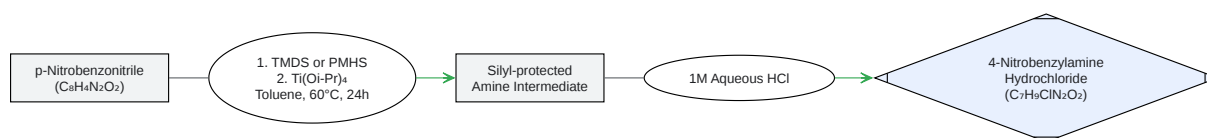
Spectroscopic data is crucial for structure elucidation and quality control. The structure of **4-Nitrobenzylamine hydrochloride** is routinely confirmed using techniques such as ¹H NMR, IR, and Raman spectroscopy.[2][4][7]

Synthesis Pathway and Experimental Protocol

The synthesis of **4-Nitrobenzylamine hydrochloride** is most commonly achieved through the reduction of a nitrile precursor, p-nitrobenzonitrile. This method provides a reliable route to the desired amine hydrochloride salt.

Synthetic Workflow Diagram

The following diagram illustrates the general transformation from the nitrile starting material to the final hydrochloride product.



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Caption: Synthesis of **4-Nitrobenzylamine hydrochloride** from p-nitrobenzonitrile.

Detailed Synthesis Protocol

This protocol is based on established procedures for the reduction of nitriles to primary amines followed by salt formation.[3]

Materials:

- p-Nitrobenzonitrile (1.0 eq.)
- Toluene
- Tetramethyldisiloxane (TMDS) (1.0 eq.) or Polymethylhydrosiloxane (PMHS) (2.0 eq.)
- Titanium(IV) isopropoxide (Ti(Oi-Pr)₄) (1.0 eq.)
- 1 M Aqueous Hydrochloric Acid (HCl) (1.5 eq.)
- Pentane
- Ethanol

Procedure:

- **Reaction Setup:** To a solution of p-nitrobenzonitrile (e.g., 1.0 g, 5.1 mmol) in toluene (6.0 mL) under an inert nitrogen atmosphere, add TMDS (900 μ L, 5.1 mmol) and $\text{Ti}(\text{Oi-Pr})_4$ (1.5 mL, 5.1 mmol).[3] The inert atmosphere is critical to prevent oxidation and reactions with atmospheric moisture.
- **Reaction Execution:** Heat the reaction mixture to 60 °C and maintain for 24 hours.[3] The progress of the reduction can be monitored by Thin-Layer Chromatography (TLC) or by taking aliquots for ^1H NMR analysis.[3] A color change from colorless to black is typically observed.[3]
- **Workup and Salt Formation:** After completion, cool the mixture to room temperature. Carefully acidify with 1 M aqueous HCl (7.7 mL, 1.5 eq.).[3] This step protonates the newly formed amine, quenching the reaction and forming the water-soluble hydrochloride salt, which aids in its separation from non-polar byproducts.
- **Purification:** Concentrate the crude product under reduced pressure. Filter the resulting solid and wash thoroughly with pentane (3 x 50 mL) to remove residual toluene and other non-polar impurities.[3]
- **Final Isolation:** Dissolve the washed solid in ethanol and concentrate the filtrate under reduced pressure to yield the purified **4-Nitrobenzylamine hydrochloride**. [3]

Applications in Research and Drug Development

The utility of **4-Nitrobenzylamine hydrochloride** stems from its dual functionality, making it a valuable starting material in several scientific domains.

- **Pharmaceutical Synthesis:** It is widely used as an intermediate in the synthesis of various drugs and biologically active compounds.[1] The primary amine serves as a nucleophile or a point for amide bond formation, while the nitro group can be readily reduced to an aniline, which can then undergo a vast array of further chemical transformations.
- **Material Science:** The compound has been successfully used in the chemical modification of graphite powder and multiwalled carbon nanotubes.[3][8] This functionalization is key to altering the surface properties of these materials for applications in electronics, composites, and sensors.

- Combinatorial Chemistry: It serves as a building block in the synthesis of compound libraries. For instance, it has been used in the preparation of 2-fluoro-6-(4-nitrobenzylamino)purine, a precursor for creating substituted purine derivatives for screening in drug discovery programs.[\[3\]](#)[\[8\]](#)

Safety, Handling, and Storage

Proper handling of **4-Nitrobenzylamine hydrochloride** is essential to ensure laboratory safety. It is classified as an irritant and requires appropriate personal protective equipment (PPE).

GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
	Warning [3] [4] [5]	H315: Causes skin irritation. [4] [5] H319: Causes serious eye irritation. [4] [5] H335: May cause respiratory irritation. [4]

Recommended Safety Protocols

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[9\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
 - Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly.[\[5\]](#)
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[\[9\]](#)
- Handling: Avoid dust formation.[\[9\]](#) Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[9\]](#)

- First Aid Measures:
 - If on Skin: Wash with plenty of soap and water. If irritation occurs, seek medical attention. [\[5\]](#)[\[9\]](#)
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [\[5\]](#)[\[9\]](#)
 - If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. [\[9\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials like oxidizing agents. [\[5\]](#)[\[9\]](#)

Conclusion

4-Nitrobenzylamine hydrochloride (CAS No. 18600-42-5) is a cornerstone reagent for chemists in both academic and industrial settings. Its well-defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an indispensable tool in the development of novel pharmaceuticals and advanced materials. Adherence to established safety and handling protocols is paramount to harnessing its full potential while ensuring a safe research environment.

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